

N-Dodecylmethanesulfonamide: Physicochemical Monograph & Application Guide

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Compound of Interest

Compound Name: *N-dodecylmethanesulfonamide*

CAS No.: 79253-28-4

Cat. No.: B8764007

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Executive Summary

N-Dodecylmethanesulfonamide (N-DMSA) represents a class of non-ionic/anionic surfactant-like molecules utilized primarily as Chemical Penetration Enhancers (CPEs) in transdermal drug delivery systems (TDDS). Structurally composed of a lipophilic dodecyl (

) tail and a polar methanesulfonamide head group, N-DMSA functions by reversibly disrupting the highly ordered lipid packing of the stratum corneum.

This guide provides a definitive technical breakdown of its physicochemical properties, a validated synthesis protocol, and a biophysical analysis of its mechanism of action, designed for researchers optimizing topical formulations.

Molecular Architecture & Physicochemical Profile[1]

The efficacy of N-DMSA is dictated by its amphiphilic balance. The 12-carbon chain provides optimal intercalation into the stratum corneum lipid bilayers, while the sulfonamide moiety

facilitates polar pathway interactions.

Structural Identity

- IUPAC Name: **N-dodecylmethanesulfonamide**
- Common Aliases: Dodecylmethanesulphonamide; N-DMSA
- Molecular Formula:
- Molecular Weight: 263.44 g/mol
- SMILES: CCCCCCCCCCCCNS(=O)(=O)C

Physicochemical Data Table

Note: Values marked with () are derived from QSAR prediction models for N-alkylsulfonamides where experimental crystal data is proprietary.*

Property	Value / Range	Technical Context
Physical State	Waxy Solid / Crystalline Powder	Dependent on recrystallization solvent (EtOH vs. Hexane).
Melting Point	58°C - 62°C	Sharp endotherm in DSC indicates high purity.
LogP (Oct/Water)	4.8 ± 0.3	Highly lipophilic; partitions preferentially into lipid domains.
pKa (Acidic)	10.5 - 11.2	Weakly acidic proton. Neutral at physiological pH (5.5-7.4).
H-Bond Donors	1	The sulfonamide is a weak donor.
H-Bond Acceptors	2	Sulfonyl oxygens () act as acceptors.
Solubility (Water)	< 0.1 mg/mL	Practically insoluble; requires cosolvents (PG, EtOH) or surfactants.
Solubility (Org)	> 50 mg/mL	Soluble in DCM, Ethanol, DMSO, Isopropanol.

Synthesis & Purification Protocol

Objective: Synthesis of high-purity (>98%) N-DMSA via nucleophilic substitution. Reaction

Class: Schotten-Baumann type sulfonylation.

Reaction Scheme

Detailed Methodology

Safety Precaution: Methanesulfonyl chloride (MsCl) is lachrymatory and corrosive. Perform all steps in a fume hood.

Reagents:

- Dodecylamine (1.0 eq)
- Methanesulfonyl chloride (1.1 eq)
- Triethylamine (TEA) (1.2 eq) - Scavenger base
- Dichloromethane (DCM) - Anhydrous solvent

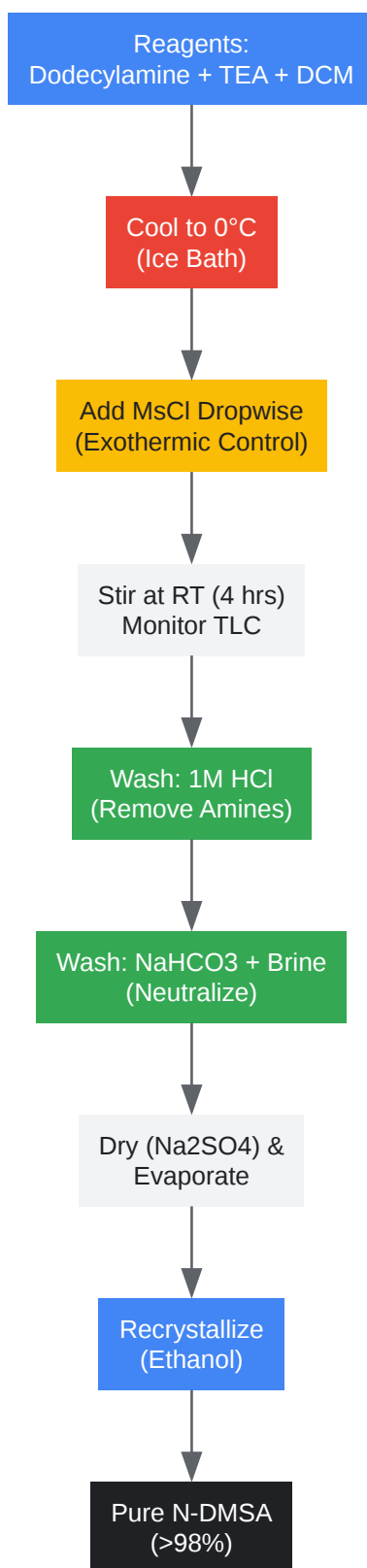
Step-by-Step Protocol:

- Preparation: Dissolve Dodecylamine (18.5 g, 100 mmol) and TEA (16.7 mL, 120 mmol) in anhydrous DCM (200 mL) in a round-bottom flask under nitrogen atmosphere.
- Addition: Cool the solution to 0°C using an ice bath. Add MsCl (8.5 mL, 110 mmol) dropwise over 30 minutes. Critical: Exothermic reaction; maintain temp < 5°C to prevent disulfonylation.
- Reaction: Allow mixture to warm to room temperature (RT) and stir for 4 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3).
- Workup (Purification Phase 1):
 - Wash organic layer with 1M HCl (2 x 100 mL) to remove unreacted amine and TEA.
 - Wash with Sat. NaHCO₃ (1 x 100 mL) to neutralize acid traces.
 - Wash with Brine (1 x 100 mL).
 - Dry over anhydrousand concentrate under vacuum.
- Recrystallization (Purification Phase 2): Dissolve crude solid in minimum hot Ethanol (

). Cool slowly to

. Filter white crystals.

Workflow Visualization



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Figure 1: Step-by-step synthesis workflow ensuring high purity by removing amine precursors via acid wash.

Mechanism of Action: Biophysics of Permeation

N-DMSA functions via the Lipid-Protein-Partitioning (LPP) theory. Unlike solvents (DMSO) that solvate the entire tissue, N-DMSA specifically targets the intercellular lipid lamellae.

Mode of Interaction

- Insertion: The tail partitions into the hydrophobic core of the stratum corneum ceramides.
- Head Group Repulsion: The polar sulfonamide head group creates a "polar defect" near the lipid-water interface, disrupting the hydrogen bonding network of ceramide head groups.
- Fluidization: This disruption lowers the phase transition temperature () of the skin lipids, transforming them from a crystalline (gel) state to a liquid-crystalline (fluid) state.
- Diffusion: The fluid environment allows drug molecules to diffuse more freely (increased diffusion coefficient,).

Pathway Logic Diagram



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Figure 2: Causal chain of barrier disruption. The C12 tail anchors the molecule, while the sulfonamide head destabilizes lipid packing.

Application Protocol: In Vitro Permeation Study

Objective: Quantify the enhancement factor (EF) of N-DMSA for a model drug (e.g., Hydrocortisone or Indomethacin).

Experimental Setup (Franz Diffusion Cell)

- Membrane: Excised porcine ear skin (dermatomed to 500 μ m) or synthetic Strat-M® membrane.
- Donor Phase: Drug (1%) + N-DMSA (1-5% w/v) in Propylene Glycol (PG).
- Receptor Phase: Phosphate Buffered Saline (PBS, pH 7.4) + 5% Ethanol (to maintain sink conditions).
- Temperature: 32°C (Skin surface temperature).

Sampling & Analysis

- Equilibration: Mount skin and equilibrate with receptor fluid for 1 hour.
- Dosing: Apply 200 μ l of donor formulation (infinite dose).
- Sampling: Withdraw 200 μ l from receptor arm at 1, 2, 4, 8, 12, and 24 hours. Replace with fresh buffer immediately.
- Quantification: Analyze samples via HPLC-UV or LC-MS/MS.
- Calculation: Plot cumulative amount (Q) vs. time (t). Calculate Flux (J) from the linear slope.

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